

# A Technical Guide to Licarbazepine-D4: Suppliers, Quality, and Analytical Applications

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## Compound of Interest

Compound Name: Licarbazepine-D4

Cat. No.: B602593

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Licarbazepine-D4**, a deuterated analog of Licarbazepine. It serves as a crucial internal standard in bioanalytical methods, particularly for therapeutic drug monitoring (TDM) of antiepileptic drugs. This document outlines key suppliers, detailed quality specifications, and established experimental protocols for its use.

## Overview of Licarbazepine-D4

**Licarbazepine-D4** is a stable isotope-labeled version of Licarbazepine, the active metabolite of the antiepileptic drugs oxcarbazepine and eslicarbazepine acetate. Its primary application is as an internal standard in analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS) for the precise quantification of carbamazepine and its metabolites in biological matrices.<sup>[1][2]</sup> The use of a deuterated standard is essential for correcting variations during sample preparation and analysis, thereby ensuring the accuracy and reliability of results.

## Suppliers of Licarbazepine-D4

A number of chemical suppliers specialize in providing high-purity **Licarbazepine-D4** for research and development purposes. The following table summarizes prominent suppliers and their contact information.

Supplier	Website	Contact Information
Clearsynth	--INVALID-LINK--	Not specified
Quality Control Chemicals Inc.	Not specified	Not specified
MedchemExpress	--INVALID-LINK--	Not specified
Simson Pharma Limited	--INVALID-LINK--	Not specified
Alentris Research Pvt. Ltd.	--INVALID-LINK--	Not specified

## Quality Specifications

Ensuring the quality and purity of **Licarbazepine-D4** is paramount for its effective use as an internal standard. The following tables detail the key chemical and physical properties, as well as typical quality control specifications.

## Chemical and Physical Properties

Property	Value	Source
Chemical Name	10,11-Dihydro-10-hydroxy-5H-dibenz[b,f]azepine-5-carboxamide-d4	[3]
CAS Number	1020719-39-4	[1][4][5]
Chemical Formula	C <sub>15</sub> H <sub>10</sub> D <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[1][4][5]
Molecular Weight	258.31 g/mol	[1][3][4][5]
Synonyms	(S)-10,11-dihydro-10-hydroxy Carbamazepine-d4	[3]

## Quality Control Specifications

Parameter	Specification	Source
Purity (by HPLC)	≥90%	[1]
Storage	Refrigerator (2-8°C) for long-term storage	[1]
Appearance	Not specified	
Solubility	Not specified	
Isotopic Purity	Not specified	

## Experimental Protocols: Therapeutic Drug Monitoring (TDM) by LC-MS/MS

**Licarbazepine-D4** is instrumental in the therapeutic drug monitoring of eslicarbazepine and oxcarbazepine. The following is a representative LC-MS/MS protocol for the quantification of licarbazepine in human plasma, utilizing **Licarbazepine-D4** as an internal standard.

### Sample Preparation: Protein Precipitation

- To 100 µL of human plasma sample, add a known concentration of **Licarbazepine-D4** solution as the internal standard.
- Add 200 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the sample at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

### Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

The following table outlines the typical parameters for an LC-MS/MS method.

Parameter	Condition
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm)
Mobile Phase	Gradient elution with a mixture of acetonitrile and water with 0.1% formic acid
Flow Rate	0.3 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI) in positive mode
Monitored Transitions	Specific precursor-to-product ion transitions for licarbazepine and Licarbazepine-D4

## Visualizing the Analytical Workflow

The following diagram illustrates the typical workflow for the therapeutic drug monitoring of licarbazepine using **Licarbazepine-D4** as an internal standard.



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Caption: Workflow for Licarbazepine quantification using **Licarbazepine-D4**.

This comprehensive guide provides essential information for researchers and professionals working with **Licarbazepine-D4**. By understanding its sources, quality attributes, and analytical

applications, users can ensure the accuracy and reliability of their experimental results in the critical field of therapeutic drug monitoring.

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- To cite this document: BenchChem. [A Technical Guide to Licarbazepine-D4: Suppliers, Quality, and Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602593#licarbazepine-d4-supplier-and-quality-specifications]

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